

inter-laboratory comparison and proficiency testing for Nickel-63 measurements.

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A Guide to Inter-Laboratory Comparisons for Nickel-63 Measurements

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of methodologies and performance in the measurement of **Nickel-63** (Ni-63), a pure beta-emitting radionuclide of significant interest in nuclear waste characterization and as a calibration standard. The content is based on data from proficiency testing exercises and established radiochemical procedures.

Data Presentation: Performance in Proficiency Testing

Inter-laboratory comparisons and proficiency tests are crucial for assessing the accuracy and comparability of measurements among different laboratories. The following table summarizes the performance of laboratories in a recent environmental radioactivity proficiency test exercise for the measurement of Ni-63 in an aqueous sample. The performance is evaluated against a certified reference value.



Performance Metric	Value
Assigned Reference Value (Bq/g)	3.589 ± 0.034
Performance Assessment	Based on z-scores and zeta scores
Classification Criteria	
In Agreement	Absolute z-score and zeta score ≤ 2.576
Questionable	One of the scores > 2.576
Discrepant	Both scores > 2.576

Data derived from the NPL Environmental Radioactivity Proficiency Test Exercise 2023/24. The exercise involved the analysis of an aqueous sample containing a mixture of radionuclides, including Ni-63. Over 400 results were submitted for all analytes in this exercise, with the majority of results for individual radionuclides being in agreement with the assigned values.[1]

Experimental Protocols: A Standardized Approach

The accurate measurement of Ni-63, a low-energy beta emitter, necessitates its chemical separation from interfering radionuclides and sample matrix components prior to quantification by liquid scintillation counting (LSC). The following protocol outlines a widely accepted methodology.

Radiochemical Separation of Nickel-63

- Sample Preparation: An aliquot of the sample (e.g., aqueous solution, digested solid waste)
 is taken for analysis. A known amount of stable nickel carrier is added to allow for the
 determination of the chemical yield of the separation process.
- Initial Purification (Hydroxide Precipitation): The pH of the solution is adjusted to precipitate metal hydroxides, including nickel hydroxide, while leaving some interfering ions in solution.
- Selective Precipitation with Dimethylglyoxime (DMG): The hydroxide precipitate is redissolved, and the pH is adjusted. Dimethylglyoxime is then added to selectively precipitate a bright red nickel-DMG complex. This is a highly specific step for nickel separation.



- Ion Exchange Chromatography: For further purification, the nickel-DMG precipitate can be redissolved and passed through an anion exchange resin column. This step removes remaining interfering radionuclides.
- Final Preparation for LSC: The purified nickel solution is evaporated to dryness and redissolved in a suitable acid. This final solution is then mixed with a liquid scintillation cocktail.

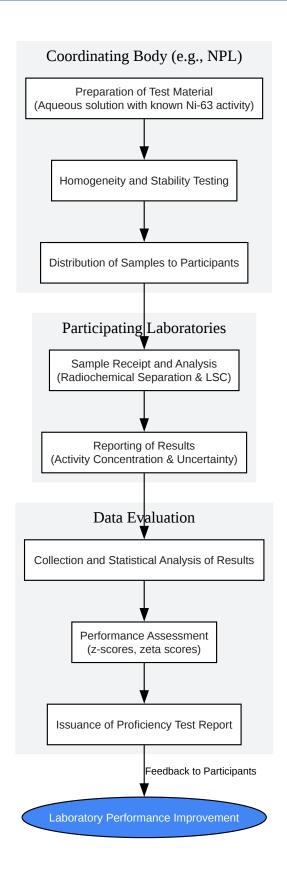
Liquid Scintillation Counting (LSC)

The prepared vial containing the purified Ni-63 and scintillation cocktail is placed in a liquid scintillation counter. The low-energy beta particles emitted by Ni-63 interact with the scintillator, producing photons of light that are detected by photomultiplier tubes. The activity of Ni-63 is determined by comparing the sample count rate to that of a calibrated Ni-63 standard. Quench correction is essential to account for any reduction in the light output.

Mandatory Visualizations Inter-Laboratory Comparison Workflow

The following diagram illustrates the typical workflow of an inter-laboratory comparison or proficiency test for Ni-63 measurement.





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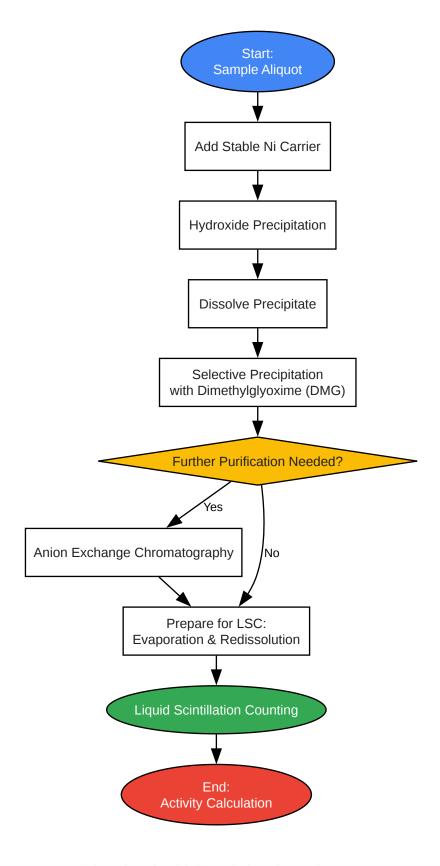
Workflow of a Ni-63 proficiency testing exercise.



Radiochemical Separation Signaling Pathway

This diagram illustrates the key steps and decision points in the radiochemical separation of **Nickel-63** for subsequent analysis.





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Radiochemical separation workflow for Ni-63 analysis.



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References

- 1. eprintspublications.npl.co.uk [eprintspublications.npl.co.uk]
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